

An In-depth Technical Guide to Aldicarb Sulfoxide (CAS 1646-87-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Aldicarb sulfoxide**, a significant metabolite of the carbamate insecticide Aldicarb. This document consolidates critical data on its chemical properties, toxicological profile, metabolic pathways, and analytical methodologies, tailored for a scientific audience.

Chemical and Physical Properties

Aldicarb sulfoxide is the primary oxidative metabolite of Aldicarb. Its chemical and physical characteristics are crucial for understanding its environmental fate and biological interactions.

Property	Value	Reference
CAS Number	1646-87-3	[1][2]
Molecular Formula	C7H14N2O3S	[1][3]
Molecular Weight	206.27 g/mol	[3]
IUPAC Name	2-methyl-2-(methylsulfinyl)propanal O-[(methylamino)carbonyl]oxime	
Synonyms	Temik sulfoxide	
Appearance	Colorless or white crystalline solid	
Odor	Slightly sulfurous	
Solubility	Highly soluble in water	
logP (Octanol-Water)	-0.2	

Toxicology and Pharmacology

Aldicarb sulfoxide is a potent neurotoxin, exhibiting greater or similar acute toxicity compared to its parent compound, Aldicarb. Its primary mechanism of action is the inhibition of acetylcholinesterase (AChE).

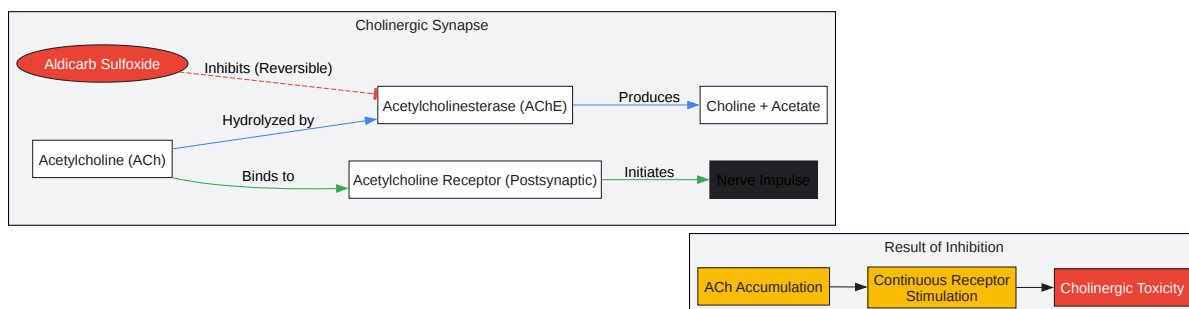
Acute Toxicity Data

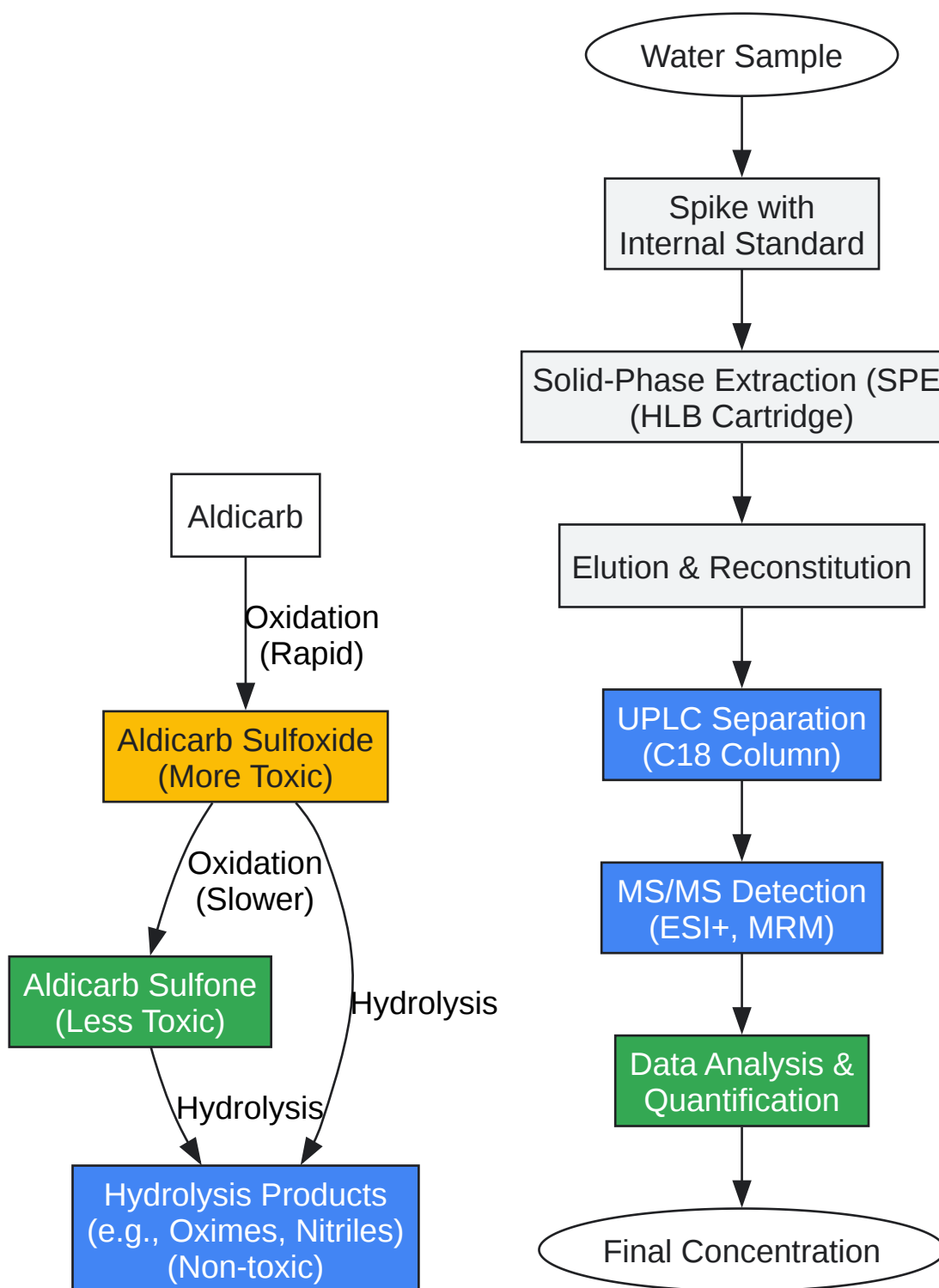
Species	Route	LD50 Value	Vehicle	Reference
Rat	Oral	0.49 - 1.13 mg/kg bw	-	
Rat	Oral	0.88 mg/kg	-	
Rat	Intraperitoneal	~0.5 mg/kg bw	Saline	
Rat	Intravenous	~0.4 mg/kg bw	Water	
Rabbit	Dermal	> 20 mg/kg bw	-	

Mechanism of Action

Like other carbamate pesticides, **Aldicarb sulfoxide** is a potent, reversible inhibitor of acetylcholinesterase (AChE), the enzyme responsible for hydrolyzing the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at cholinergic synapses, resulting in overstimulation of the nervous system and characteristic signs of cholinergic poisoning. **Aldicarb sulfoxide** is a more potent inhibitor of acetylcholinesterase than Aldicarb itself.

Signaling Pathway: Acetylcholinesterase Inhibition





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aldicarb-sulfoxide | CAS 1646-87-3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Aldicarb sulfoxide | C7H14N2O3S | CID 15437 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Aldicarb Sulfoxide (CAS 1646-87-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666835#aldicarb-sulfoxide-cas-number-1646-87-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com